

N-acetyl-D-pyroglutamic acid safety data sheet (SDS)

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Compound of Interest

Compound Name: (2R)-1-acetyl-5-oxopyrrolidine-2-carboxylic acid

Cat. No.: B13621614

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Technical Monograph: N-Acetyl-D-Pyroglutamic Acid Status: Specialized Chiral Intermediate | CAS (Base Parent): 4042-36-8 (D-Pyroglutamic Acid)

Executive Summary

This technical guide provides an in-depth analysis of N-Acetyl-D-Pyroglutamic Acid, a specialized derivative of the non-proteinogenic amino acid D-pyroglutamic acid (5-oxo-D-proline). Unlike its widely available L-isomer or non-acetylated parent, this compound is primarily encountered as a transient intermediate in chiral resolution, peptide synthesis, or specific pharmaceutical applications requiring resistance to enzymatic degradation (D-isomer effect).

This guide moves beyond the standard Safety Data Sheet (SDS) to provide researchers with a self-validating framework for synthesis, stability profiling, and risk management.

Module 1: Molecular Architecture & Identity

Chemical Structure Logic: The compound consists of a lactam ring (5-oxopyrrolidine) with a carboxylic acid at the C2 position (D-configuration) and an acetyl group protecting the lactam

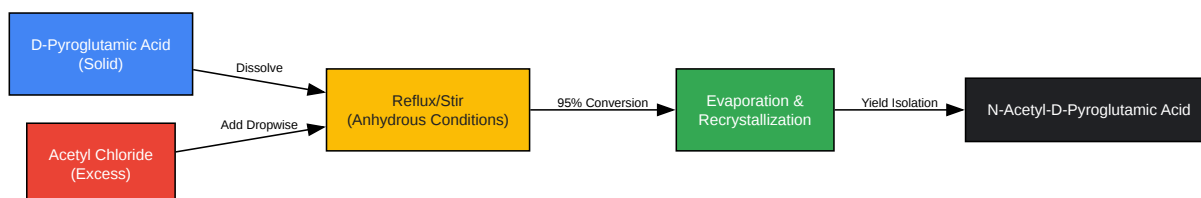
nitrogen.

Property	Specification (Predicted/Experimental)
Systematic Name	(2R)-1-acetyl-5-oxopyrrolidine-2-carboxylic acid
Molecular Formula	C ₇ H ₉ NO ₄
Molecular Weight	171.15 g/mol
Stereochemistry	D-Enantiomer (R-configuration)
Physical State	Crystalline Solid (Hygroscopic)
Solubility	High in Water, Methanol, DMSO; Moderate in Acetone.
Acidity (pKa)	~3.5 (Carboxylic acid); Lactam N is non-basic due to acetylation.
Melting Point	Note: Acetylation typically lowers MP relative to parent D-pGlu (158-162°C) due to loss of H-bond donor. Expect range: 60-100°C (requires experimental verification).

Module 2: Synthesis & Production Protocol

As this compound is not a commodity chemical, researchers often synthesize it in situ. The following protocol is based on the acetylation of D-pyroglutamic acid, a method validated for the L-isomer [1].

Workflow Visualization (Graphviz)



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Caption: Figure 1. Synthesis pathway via acetylation of D-Pyroglutamic acid using acetyl chloride [1].^[1]

Step-by-Step Methodology

- Preparation: Dissolve D-Pyroglutamic acid (CAS 4042-36-8) in an anhydrous solvent (e.g., acetic anhydride or a mixture of inert solvent with acetyl chloride).
- Reaction: Heat to reflux. The acetylation of the lactam nitrogen is difficult due to steric hindrance and electronic deactivation; forcing conditions (reflux) or catalytic DMAP may be required.
- Monitoring: Monitor via TLC or HPLC. The shift in retention time will be distinct due to the capping of the N-H group (increased lipophilicity).
- Isolation: Evaporate solvent under reduced pressure. Recrystallize from an appropriate solvent system (e.g., EtOAc/Hexane) to remove unreacted parent acid.

Module 3: Risk Assessment & Safety Engineering

While specific toxicological data for the N-acetyl-D- isomer is limited, the hazard profile is derived from the parent D-pyroglutamic acid and general organic acid principles.

GHS Classification (Extrapolated):

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- STOT-SE (Category 3): H335 - May cause respiratory irritation.

Engineering Controls & PPE

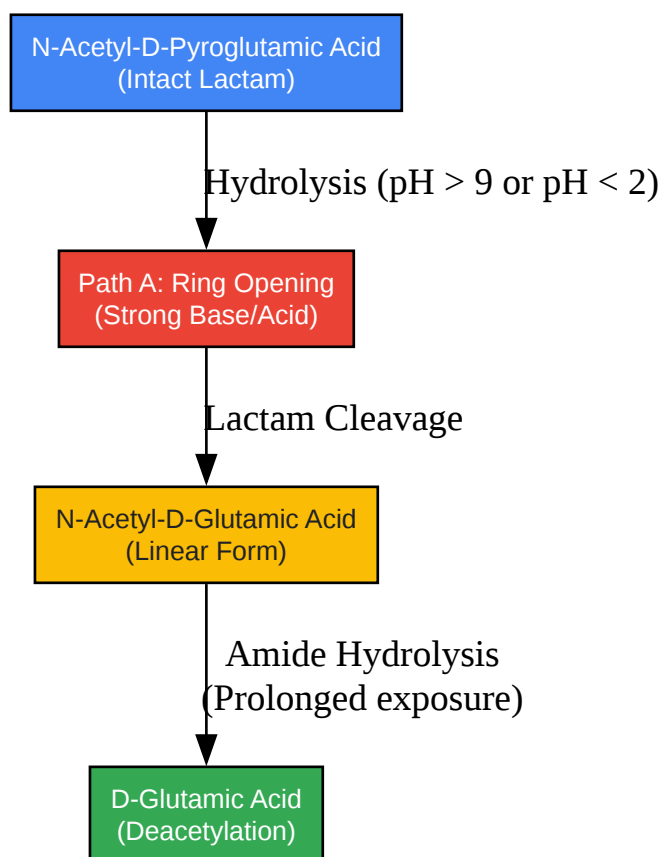
- Respiratory: Use a Type P95 (US) or P1 (EU) particle respirator during solid handling.
- Skin: Nitrile gloves (0.11 mm thickness) are required. Causality: Organic acids can permeate latex; nitrile provides superior barrier protection against acidic permeation.

- Eye: Safety glasses with side shields.[2] If handling large quantities of powder, chemical goggles are mandatory to prevent corneal damage from acidic dust.

Module 4: Stability & Degradation Logic

The N-acetyl-pyrroglutamyl ring is thermodynamically unstable in aqueous base and strong acid. Understanding this degradation pathway is critical for storage and formulation.

Degradation Pathway (Graphviz)



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Caption: Figure 2. Hydrolytic degradation pathway. The lactam ring is the first point of failure in aqueous extremes [2].

Storage Protocol:

- Temperature: Store at +2°C to +8°C (Refrigerated).

- Atmosphere: Store under inert gas (Argon/Nitrogen).
- Desiccation: Strictly required. Moisture uptake accelerates ring opening to N-acetyl-glutamic acid.

Module 5: Self-Validating Analytical Protocol

To ensure scientific integrity, researchers must validate the identity of the compound before use, distinguishing it from the non-acetylated parent.

HPLC Method (Reverse Phase):

- Column: C18 (e.g., 250mm x 4.6mm, 5µm).
- Mobile Phase: Phosphate Buffer (pH 2.5) / Acetonitrile Gradient. Logic: Low pH suppresses ionization of the carboxylic acid, improving retention on C18.
- Detection: UV at 210 nm (Amide bond absorption).
- Validation Criteria: The N-acetyl derivative will elute later than D-pyroglutamic acid due to the loss of the polar N-H bond and addition of the hydrophobic acetyl group.

References

- Thieme Chemistry. (2002). Synthesis of Peptides and Peptidomimetics: Pyroglutamic Acid Peptides.[1] Science of Synthesis: Houben-Weyl Methods of Molecular Transformations.
- Snowden, M., et al. (2002). Stability of N-Acetylglutamine and Glutamine in Aqueous Solution.[3] Journal of Food Science.
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7405, Pyroglutamic acid.
- TCI Chemicals. (2025). D-Pyroglutamic Acid Product Specifications.

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Sources

- [1. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [2. sds.metasci.ca \[sds.metasci.ca\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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